

Personal protective equipment for handling (4-Amino-benzenesulfonylamino)-acetic acid

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Compound of Interest

Compound Name: (4-Amino-benzenesulfonylamino)-acetic acid

Cat. No.: B112778

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Essential Safety and Handling Guide for (4-Amino-benzenesulfonylamino)-acetic acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(4-Amino-benzenesulfonylamino)-acetic acid** (CAS No. 5616-30-8). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **(4-Amino-benzenesulfonylamino)-acetic acid** should always be consulted, data from structurally similar sulfonamide compounds indicate a primary hazard profile of skin, eye, and respiratory irritation.^{[1][2][3]} Allergic reactions are also a potential hazard associated with sulfonamides.^{[4][5][6]} Therefore, a cautious approach to handling is warranted.

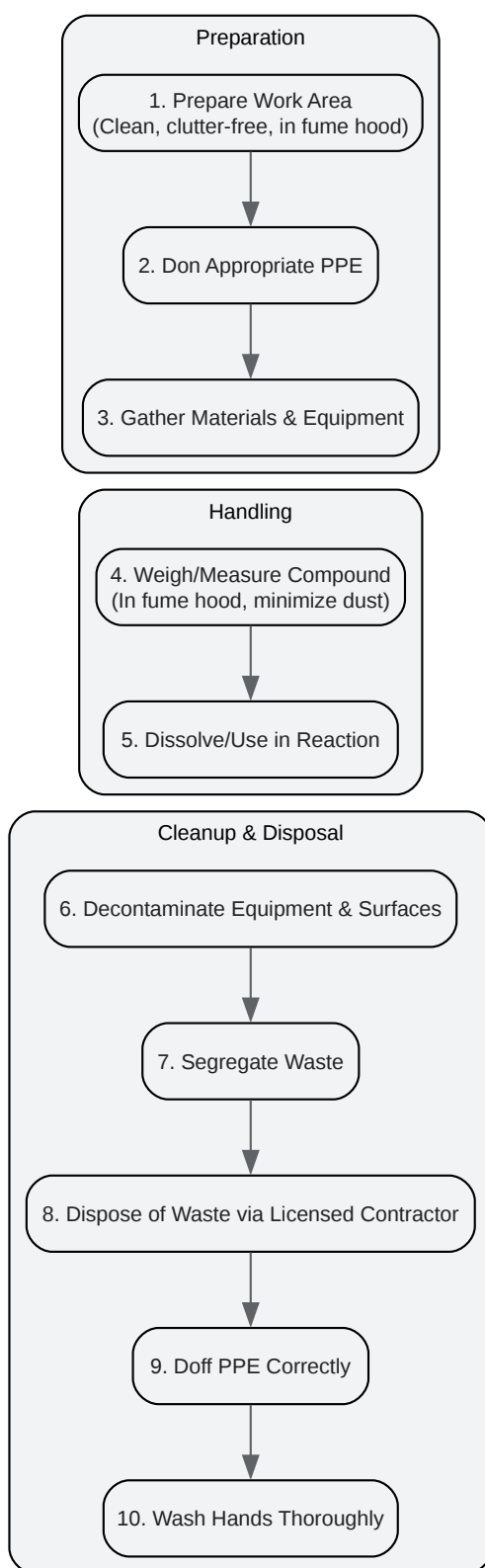
Summary of Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne particles that can cause serious eye irritation or damage. [2] [7]
Hand Protection	Nitrile or butyl rubber gloves.	Provides a barrier against skin contact which can cause irritation. [2] Gloves should be inspected before use and disposed of properly.
Body Protection	Laboratory coat or chemical-resistant apron.	Prevents contamination of personal clothing and minimizes skin exposure. [1] [2]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator is recommended if dust or aerosols are generated.	Minimizes the inhalation of airborne particles that can cause respiratory tract irritation. [1] [2]

Operational Plan: From Preparation to Disposal

Safe handling of **(4-Amino-benzenesulfonylamino)-acetic acid** requires adherence to a systematic workflow. This includes proper preparation of the workspace, careful handling of the chemical, and appropriate waste disposal.

Experimental Workflow



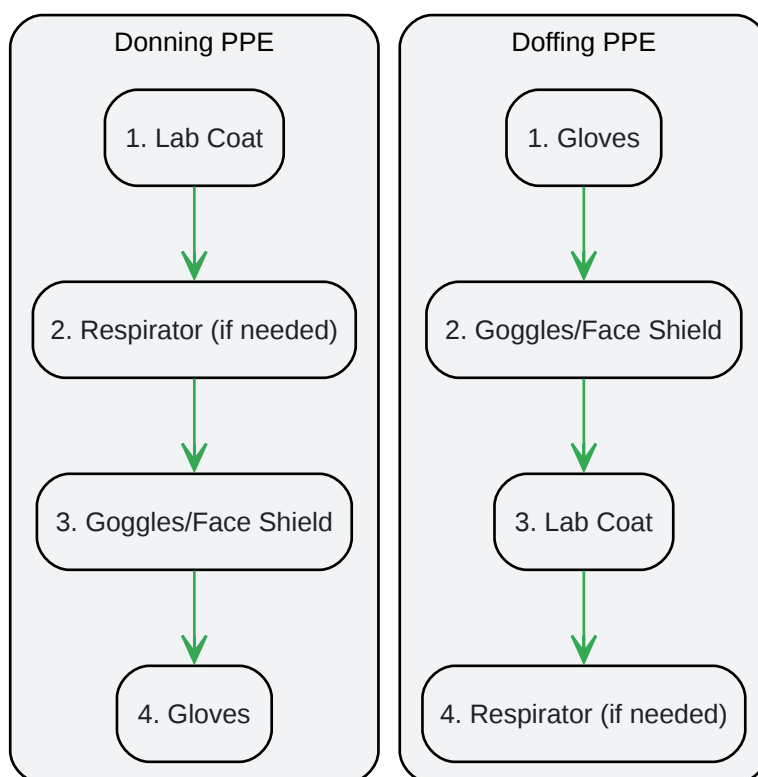
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Caption: Workflow for handling **(4-Amino-benzenesulfonylamino)-acetic acid**.

Detailed Protocols

Donning and Doffing PPE

Proper procedure for putting on and taking off PPE is critical to prevent contamination.



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Caption: Sequence for donning and doffing Personal Protective Equipment.

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is crucial.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)
[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[8]
- Small Spill: For a small spill of solid material, carefully sweep it up to avoid generating dust and place it in a sealed container for disposal. Clean the spill area with soap and water.[3][9]
- Large Spill: Evacuate the area and prevent entry. Notify your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

(4-Amino-benzenesulfonylamino)-acetic acid and any contaminated materials should be treated as hazardous waste.

- Waste Segregation: Collect all solid waste in a dedicated, clearly labeled, and sealed container. Liquid waste containing this compound should be collected in a separate, labeled, leak-proof container.
- Disposal: All waste must be disposed of through a licensed hazardous waste disposal facility. Do not dispose of this chemical down the drain or in regular trash. Contact your institution's EHS office to arrange for pickup and disposal.

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